

An In-depth Technical Guide to Ethylidenebis(trichlorosilane)

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Compound of Interest

Compound Name: Ethylidenebis(trichlorosilane)

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Abstract

Ethylidenebis(trichlorosilane), systematically named 1,1-bis(trichlorosilyl)ethane, is a geminal organosilicon compound with the chemical formula $C_2H_4Cl_6Si_2$. This document provides a comprehensive overview of its chemical and physical properties, detailed synthesis protocols, reactivity, and safety information. Due to the limited availability of experimental data for this specific isomer, this guide also draws upon analogous information for the related 1,2-isomer where relevant, while clearly distinguishing between the two.

Chemical and Physical Properties

Ethylidenebis(trichlorosilane) is a colorless liquid. Much of the publicly available data for bis(trichlorosilyl)ethanes refers to the 1,2-isomer. However, some predicted and experimentally derived properties for the 1,1-isomer are available.

Table 1: Physical and Chemical Properties of **Ethylidenebis(trichlorosilane)**

Property	Value	Source/Notes
CAS Number	18076-92-1	[1]
Molecular Formula	C ₂ H ₄ Cl ₆ Si ₂	[1]
Molecular Weight	296.94 g/mol	[1]
Boiling Point	190.69 °C (estimated)	[1]
Density	1.472 g/cm ³ (estimated)	[1]
Flash Point	41.9 °C (estimated)	[1]
Vapor Pressure	2.71 mmHg at 25°C (estimated)	[1]
Refractive Index	1.484 (estimated)	[1]

Synthesis

The primary and most selective method for the synthesis of **Ethylidenebis(trichlorosilane)** is the palladium-catalyzed hydrosilylation of vinyltrichlorosilane with trichlorosilane. This reaction yields the α-adduct, 1,1-bis(trichlorosilyl)ethane, with high selectivity.

Experimental Protocol: Hydrosilylation of Vinyltrichlorosilane

This protocol is based on the findings of Marciniak et al. regarding the selective synthesis of the 1,1-isomer.

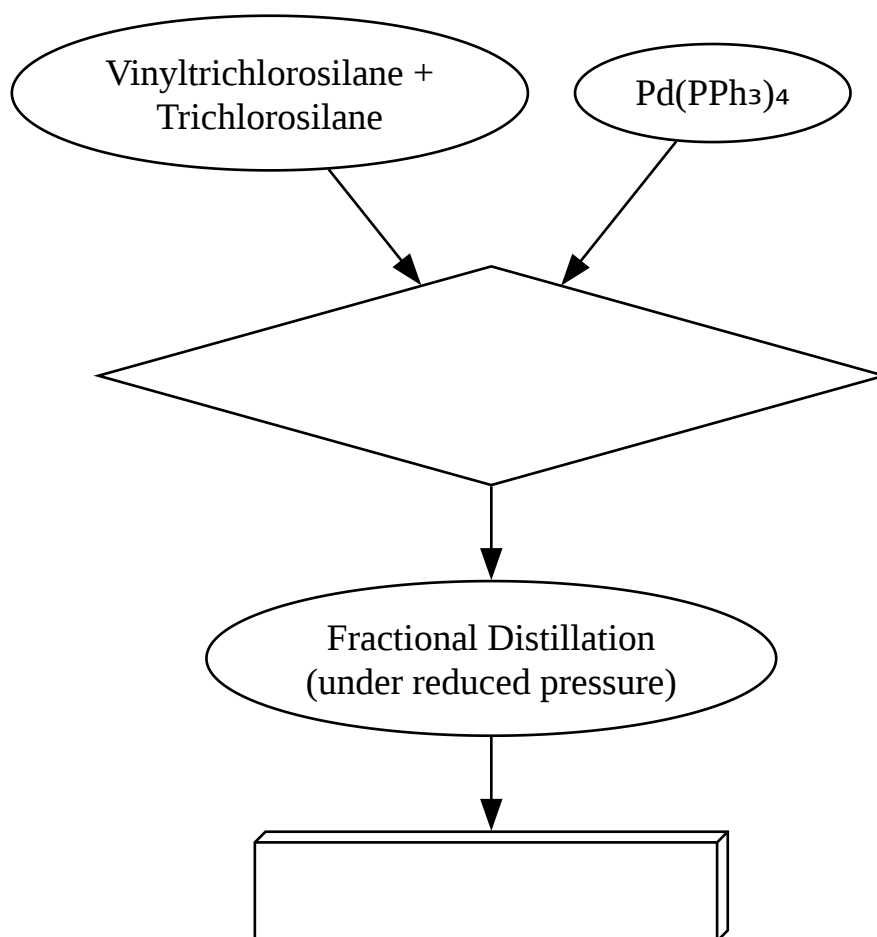
Materials:

- Vinyltrichlorosilane (CH₂=CHSiCl₃)
- Trichlorosilane (HSiCl₃)
- Tetrakis(triphenylphosphine)palladium(0) (Pd(PPh₃)₄)
- Anhydrous, inert solvent (e.g., toluene or hexane)

- Inert gas (Argon or Nitrogen)

Procedure:

- All glassware must be thoroughly dried and the reaction should be conducted under an inert atmosphere (e.g., a Schlenk line or glovebox) to prevent hydrolysis of the chlorosilanes.
- In a reaction flask equipped with a magnetic stirrer, reflux condenser, and an inert gas inlet, dissolve vinyltrichlorosilane in the anhydrous solvent.
- Add the catalyst, tetrakis(triphenylphosphine)palladium(0), to the solution.
- Slowly add an equimolar amount of trichlorosilane to the reaction mixture at room temperature.
- The reaction mixture is then heated to reflux for several hours. The exact temperature and reaction time will depend on the solvent used and should be monitored by techniques such as GC-MS to determine the consumption of reactants.
- Upon completion of the reaction, the solvent and any unreacted starting materials are removed under reduced pressure.
- The crude product is then purified by fractional distillation under reduced pressure to yield pure 1,1-bis(trichlorosilyl)ethane.



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Caption: Hydrolysis and condensation pathway of **Ethylidenebis(trichlorosilane)**.

Safety and Handling

Hazard Statements: Based on the reactivity of chlorosilanes, **Ethylidenebis(trichlorosilane)** should be considered corrosive and water-reactive. While specific GHS classifications are not readily available for the 1,1-isomer, the analogous 1,2-bis(trichlorosilyl)ethane is classified as causing severe skin burns and eye damage.

Precautionary Measures:

- Handle in a well-ventilated area, preferably in a fume hood.
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.

- Keep away from water and moisture to prevent violent reactions and the release of HCl gas.
- Store in a tightly sealed container under an inert atmosphere (e.g., argon or nitrogen) in a cool, dry place.
- Ground all equipment when transferring to prevent static discharge, which could be an ignition source.

Conclusion

Ethylidenebis(trichlorosilane) is a valuable geminal bis(silyl) compound with specific synthetic routes that distinguish it from its 1,2-isomer. While detailed experimental data for this compound is limited, its properties and reactivity can be largely inferred from the general behavior of chlorosilanes and data available for its isomer. The palladium-catalyzed hydrosilylation of vinyltrichlorosilane provides a selective pathway for its synthesis. Due to its water-reactive and corrosive nature, strict adherence to safety protocols is essential when handling this compound. Further research to fully characterize its physical and spectroscopic properties would be beneficial to the scientific community.

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References

- 1. tandfonline.com [tandfonline.com]
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